

# Abemaciclib-d8 supplier and purchasing information for labs

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## Compound of Interest

Compound Name: Abemaciclib-d8

Cat. No.: B15144907

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## Technical Guide to Abemaciclib-d8 for Laboratory Use

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Abemaciclib-d8**, a deuterated analog of Abemaciclib, for use in research and development settings. This document outlines reliable suppliers, purchasing details, and in-depth experimental protocols for its application, particularly in quantitative bioanalysis.

### Abemaciclib-d8: An Overview

**Abemaciclib-d8** is the deuterium-labeled version of Abemaciclib.<sup>[1][2]</sup> Abemaciclib is a selective inhibitor of cyclin-dependent kinase 4 (CDK4) and cyclin-dependent kinase 6 (CDK6), with IC50 values of 2 nM and 10 nM, respectively.<sup>[1][2]</sup> Due to its isotopic labeling, **Abemaciclib-d8** serves as an ideal internal standard for the quantification of Abemaciclib in biological matrices using mass spectrometry-based methods. Its use is intended for research and analytical applications only and not for human or veterinary use.<sup>[2][3]</sup>

### Sourcing and Procurement of Abemaciclib-d8

For laboratories looking to procure **Abemaciclib-d8**, several reputable suppliers offer this compound for research purposes. The following table summarizes key purchasing information

from selected vendors. Please note that pricing is subject to change and may not be publicly available; direct inquiry with the supplier is recommended.

Supplier	Product Name	Catalog Number	CAS Number	Purity	Available Quantities
MedChemExpress	Abemaciclib-d8	HY-16297AS	Not Specified	>99% (Typical)	1mg, 5mg, 10mg
Simson Pharma Limited	Abemaciclib D8	Not Specified	2088650-53-5	High Quality	Inquire for details
Toronto Research Chemicals (via Sapphire Bioscience)	Desethyl-Abemaciclib-D8	TRC-D115452	Not Specified	Not Specified	1mg, 5mg, 10mg, Bulk

## Experimental Protocol: Quantification of Abemaciclib in Human Serum by UHPLC-MS/MS

This section details a validated ultra-high-performance liquid chromatography-tandem mass spectrometry (UHPLC-MS/MS) method for the quantification of Abemaciclib in human serum, utilizing **Abemaciclib-d8** as an internal standard.<sup>[4]</sup>

### Materials and Reagents

- Abemaciclib standard
- Abemaciclib-d8** (internal standard)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Blank human serum

## Sample Preparation

- Stock Solutions: Prepare stock solutions of Abemaciclib and **Abemaciclib-d8** at a concentration of 1 mg/mL in methanol.[4]
- Working Solutions: Prepare fresh daily working solutions for calibrators and quality control (QC) samples of 40 µg/mL Abemaciclib in a methanol-water mixture (33:67, v/v).[4]
- Calibration and QC Samples: Perform serial dilutions of the working solutions with blank serum to achieve the desired concentrations for the calibration curve and QC samples.[4] A typical calibration range is from 20.0 to 2500 ng/mL.[4]
- Protein Precipitation: Precipitate proteins in the serum samples. This step is followed by on-line solid-phase extraction (SPE) for sample cleanup.[4]

## Chromatographic Conditions

- UHPLC System: A system capable of two-dimensional chromatography is recommended for semi-automated sample preparation.[4]
- Column: A biphenyl column is suitable for achieving good chromatographic separation.[4]
- Mobile Phase: A gradient elution using a suitable mobile phase composition is employed.
- Injection Volume: Typically 5 µL.[5]

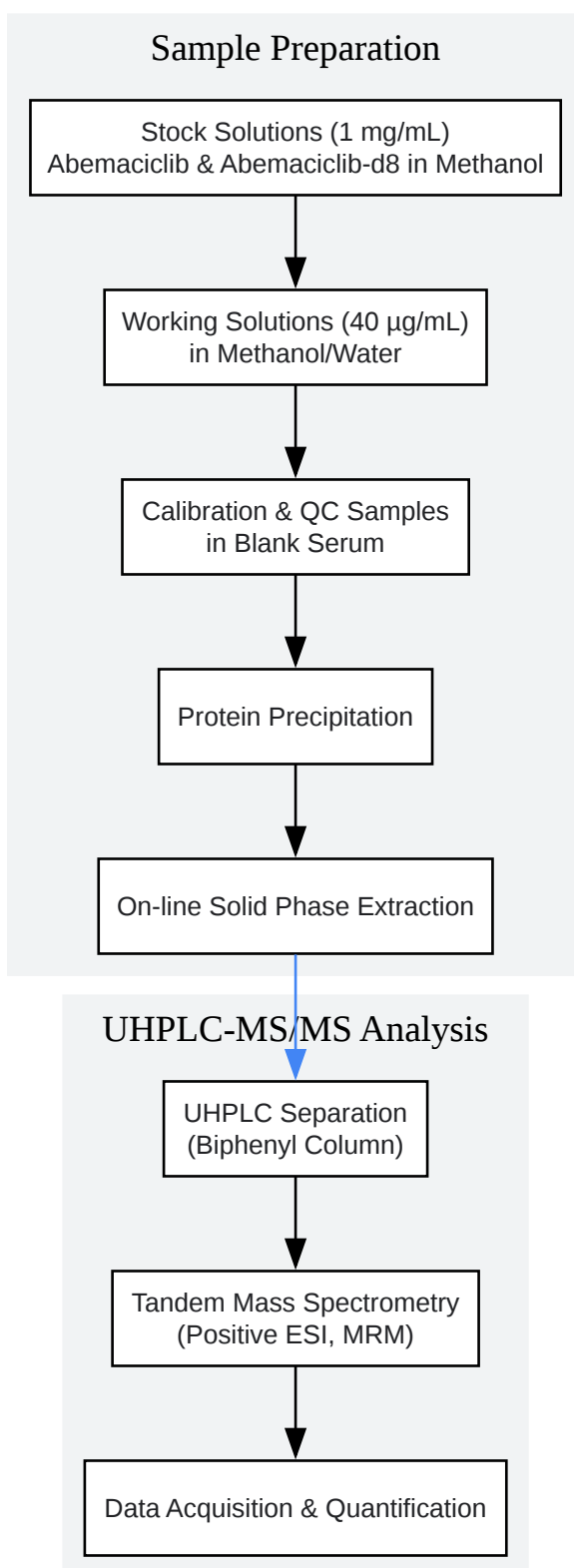
## Mass Spectrometry Conditions

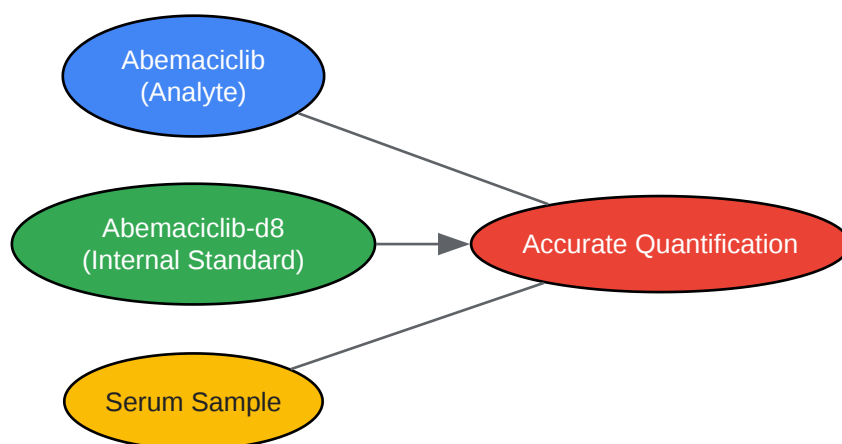
- Ionization Mode: Positive electrospray ionization (ESI).[4]
- Detection Mode: Multiple Reaction Monitoring (MRM) is used to record two mass transitions (quantifier and qualifier) for both Abemaciclib and **Abemaciclib-d8**. [4]
- Ion Source Parameters:
  - Source Temperature: 150 °C[4]
  - Desolvation Temperature: 450 °C[4]

- Desolvation Gas Flow: 900 L/Hr[4]
- Cone Gas Flow: 150 L/Hr[4]
- Capillary Voltage: 3.5 kV[4]
- Cone Voltage: 25 V[4]

## Visualizing the Experimental Workflow

The following diagrams illustrate the key processes involved in the quantification of Abemaciclib using **Abemaciclib-d8**.





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